

2-Chloro-5-pyrrol-1-yl-benzoic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-pyrrol-1-yl-benzoic acid

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An In-depth Technical Guide to **2-Chloro-5-pyrrol-1-yl-benzoic acid**

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-5-pyrrol-1-yl-benzoic acid**, a halogenated heterocyclic building block. The document details its fundamental physicochemical properties, with a primary focus on its molecular weight and empirical formula. Furthermore, it outlines a conceptual synthetic pathway, discusses potential applications in medicinal chemistry and organic synthesis, and provides essential safety and handling information. This guide is intended to serve as a foundational resource for professionals engaged in chemical research and drug development.

Introduction

2-Chloro-5-pyrrol-1-yl-benzoic acid is a chemical compound belonging to the family of benzoic acid derivatives. Its structure incorporates a chloro substituent and a pyrrole ring, making it a valuable intermediate in the synthesis of more complex molecules. The presence of these functional groups provides multiple reaction sites for chemical modifications, rendering it a versatile building block in the development of novel compounds, particularly in the pharmaceutical and agrochemical industries. This guide aims to provide a detailed technical profile of this compound to support its use in research and development.

Physicochemical Properties

The fundamental characteristics of a compound are critical for its application in experimental settings. The properties of **2-Chloro-5-pyrrol-1-yl-benzoic acid** are summarized below.

Property	Value	Source
Molecular Weight	221.64 g/mol	[1] [2]
Empirical Formula	C ₁₁ H ₈ ClNO ₂	[1] [2]
IUPAC Name	2-chloro-5-pyrrol-1-ylbenzoic acid	[2]
CAS Number	53242-68-5	[2]
Physical Form	Solid	[1]
InChI Key	HPAOLHCBQKYITR-UHFFFAOYSA-N	[1] [2]
SMILES String	OC(=O)c1cc(ccc1Cl)-n2cccc2	[1]

Conceptual Synthetic Pathway

While a specific, detailed synthesis protocol for **2-Chloro-5-pyrrol-1-yl-benzoic acid** is not readily available in the provided search results, a general synthetic approach can be conceptualized. The synthesis of similar benzoic acid derivatives often involves diazotization of an amino-benzoic acid precursor, followed by a substitution reaction.

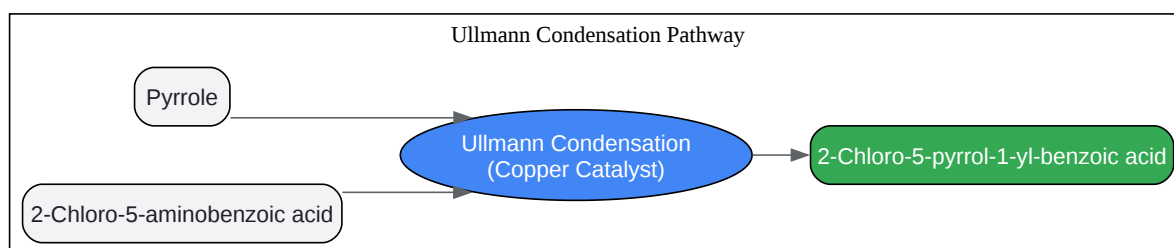
Experimental Workflow: A Conceptual Approach

A plausible synthetic route could involve the following key steps:

- **Starting Material:** The synthesis would likely begin with a suitably substituted aminobenzoic acid, such as 2-amino-5-bromobenzoic acid.
- **Protection of Carboxylic Acid:** The carboxylic acid group may need to be protected, for instance, as an ester, to prevent unwanted side reactions in subsequent steps.

- Ullmann Condensation: An Ullmann condensation could be employed to couple the protected aminobenzoic acid with pyrrole. This reaction typically uses a copper catalyst.
- Deprotection: The protecting group on the carboxylic acid would then be removed to yield the final product.

An alternative approach could involve the diazotization of a corresponding 2-amino-5-pyrrol-1-yl-benzoic acid, followed by a Sandmeyer reaction to introduce the chloro substituent.



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Conceptual Ullmann Condensation Pathway.

Potential Applications

Derivatives of benzoic acid are widely utilized as intermediates in organic synthesis and medicinal chemistry.^[3] Given its structure, **2-Chloro-5-pyrrol-1-yl-benzoic acid** can serve as a precursor for the synthesis of:

- Pharmaceutical Compounds: The pyrrole and benzoic acid moieties are present in various biologically active molecules. This compound could be a starting material for the development of new therapeutic agents.
- Agrochemicals: Benzoic acid derivatives are also used in the preparation of pesticides and herbicides.^[3]

- Fine Chemicals: It can be employed in the production of various fine chemicals where its specific functional groups are required.

The carboxylic acid group can be readily converted into esters, amides, or acid chlorides, while the chloro and pyrrole groups offer further sites for chemical modification.[3]

Safety and Handling

According to available safety data, **2-Chloro-5-pyrrol-1-yl-benzoic acid** presents the following hazards:

- Skin Irritation: Causes skin irritation (H315).[2]
- Eye Irritation: Causes serious eye irritation (H319).[2]
- Respiratory Irritation: May cause respiratory irritation (H335).[2]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection when handling this compound.
- Ventilation: Use only outdoors or in a well-ventilated area.
- Storage: Store in a well-ventilated place and keep the container tightly closed. It is classified under storage class 11 for combustible solids.[1]

Conclusion

2-Chloro-5-pyrrol-1-yl-benzoic acid, with a molecular weight of 221.64 g/mol, is a versatile chemical intermediate. Its distinct structural features make it a valuable building block for the synthesis of a wide range of organic compounds, particularly in the fields of medicinal chemistry and materials science. Adherence to appropriate safety protocols is essential when handling this compound due to its potential as a skin, eye, and respiratory irritant.

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- To cite this document: BenchChem. [2-Chloro-5-pyrrol-1-yl-benzoic acid molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676977#2-chloro-5-pyrrol-1-yl-benzoic-acid-molecular-weight]

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